

# Safety and Handling of 1-Nitropropan-2-ol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 1-nitropropan-2-ol

Cat. No.: B1295101

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-nitropropan-2-ol**. The information is intended to support researchers, scientists, and drug development professionals in the safe management and use of this chemical in a laboratory setting. This document includes a summary of its physical and chemical properties, hazard classifications, handling and storage procedures, emergency protocols, and a discussion on its potential metabolic pathways.

## Chemical and Physical Properties

**1-Nitropropan-2-ol** is a nitroalkane derivative with the chemical formula  $C_3H_7NO_3$ .<sup>[1]</sup> A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
Molecular Weight	105.09 g/mol	[1]
CAS Number	3156-73-8	[1]
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	[1]
XLogP3	-0.2	[1]
IUPAC Name	1-nitropropan-2-ol	[1]
Synonyms	1-Nitro-2-propanol, 2-Propanol, 1-nitro-	[1]

## Hazard Identification and GHS Classification

**1-Nitropropan-2-ol** is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a clear framework for its potential hazards.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation

(Source: ECHA C&L Inventory)[1]

GHS Pictograms:

-  alt text

Signal Word: Warning<sup>[1]</sup>

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **1-nitropropan-2-ol**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being undertaken. However, as a minimum, the following should be used:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber). Breakthrough times should be considered for prolonged contact.
- Skin and Body Protection: A lab coat or chemical-resistant apron. For larger quantities or tasks with a higher risk of splashing, chemical-resistant coveralls may be necessary.
- Respiratory Protection: In case of inadequate ventilation or the potential for aerosol generation, a NIOSH-approved respirator with organic vapor cartridges is recommended.

## Engineering Controls

- Ventilation: Work with **1-nitropropan-2-ol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Safety Showers and Eyewash Stations: These should be readily accessible in the immediate work area.

## Storage

- Store in a tightly closed, properly labeled container.

- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Avoid exposure to heat, sparks, and open flames.

## Emergency Procedures

### First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Remove contaminated clothing immediately. Wash with plenty of water. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

### Spill Decontamination Protocol

In the event of a spill, the following general procedure should be followed by trained personnel with appropriate PPE:

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Ventilate: If safe to do so, increase ventilation in the area (e.g., by using a fume hood).
- Contain the Spill: For liquid spills, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.
- Absorb the Spill: Carefully apply the absorbent material, starting from the outside and working inwards to prevent spreading.

- **Collect the Absorbed Material:** Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area with a suitable decontamination solution (e.g., a mild detergent and water), followed by a final rinse with water. All cleaning materials should be collected as hazardous waste.
- **Dispose of Waste:** Dispose of all contaminated materials (absorbents, PPE, cleaning supplies) as hazardous chemical waste in accordance with local, state, and federal regulations.

## Experimental Protocol: Thermal Stability Analysis by Differential Scanning Calorimetry (DSC)

The thermal stability of nitroalkanes is a critical safety parameter. The following is a general protocol for assessing the thermal stability of **1-nitropropan-2-ol** using DSC, adapted from procedures for other nitroalkanes.

**Objective:** To determine the onset temperature of decomposition and the heat of decomposition for **1-nitropropan-2-ol**.

**Materials:**

- **1-Nitropropan-2-ol**
- Differential Scanning Calorimeter (DSC)
- High-pressure gold-plated crucibles
- Nitrogen gas (high purity)
- Analytical balance

**Methodology:**

- **Sample Preparation:** In a controlled environment (e.g., a fume hood), accurately weigh a small amount of **1-nitropropan-2-ol** (typically 1-5 mg) into a high-pressure gold-plated

crucible.

- Crucible Sealing: Hermetically seal the crucible under a nitrogen atmosphere to prevent evaporation during the analysis.
- DSC Instrument Setup:
  - Place the sealed sample crucible and an empty reference crucible into the DSC cell.
  - Purge the DSC cell with nitrogen gas at a constant flow rate.
- Thermal Program:
  - Equilibrate the sample at a starting temperature (e.g., 30 °C).
  - Heat the sample at a constant rate (e.g., 10 °C/min) to a final temperature well above the expected decomposition temperature (e.g., 400 °C).
- Data Analysis:
  - Record the heat flow as a function of temperature.
  - Determine the onset temperature of any exothermic events, which indicates the beginning of decomposition.
  - Integrate the area of the exothermic peak to calculate the heat of decomposition (in J/g).

## Hypothetical Metabolic Pathway

Specific metabolic and toxicological pathways for **1-nitropropan-2-ol** are not well-documented in publicly available literature. However, based on the known metabolism of other nitroalkanes and nitroaromatic compounds, a hypothetical pathway can be proposed. The bioreduction of the nitro group is a central theme in the metabolism and toxicity of these compounds.<sup>[2]</sup> This process can be catalyzed by nitroreductases and cytochrome P450 enzymes.<sup>[3][4][5][6][7]</sup>

The proposed pathway involves two main routes: nitroreduction and oxidation.

**Nitroreduction Pathway:** The nitro group of **1-nitropropan-2-ol** can undergo a stepwise reduction, catalyzed by nitroreductases, to form nitroso and hydroxylamine intermediates. These intermediates are reactive and can contribute to cellular toxicity. Further reduction leads to the formation of the corresponding amine.

**Oxidation Pathway:** Cytochrome P450 enzymes, particularly from the CYP2E1 family which are known to metabolize small hydrophobic compounds, could potentially oxidize the alcohol group of **1-nitropropan-2-ol**.<sup>[8]</sup> This could lead to the formation of a ketone.

Below is a Graphviz diagram illustrating this hypothetical metabolic pathway.

Caption: Hypothetical metabolic pathways of **1-nitropropan-2-ol**.

## Logical Workflow for Handling a 1-Nitropropan-2-ol Spill

The following diagram outlines the logical workflow for responding to a chemical spill of **1-nitropropan-2-ol** in a laboratory setting.

Caption: Logical workflow for responding to a **1-nitropropan-2-ol** spill.

This guide is intended as a starting point for the safe handling of **1-nitropropan-2-ol**. It is essential to consult the most current Safety Data Sheet (SDS) for this chemical and to perform a thorough risk assessment before its use in any experimental procedure. Always adhere to your institution's specific safety guidelines and protocols.

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#### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)